

Glycyphyllin: A Technical Guide to its Physicochemical Properties and Biological Activities

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glycyphyllin

Cat. No.: B1202128

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Glycyphyllin**, a dihydrochalcone glycoside. Due to the absence of a clearly documented historical discovery event in publicly available literature, this document focuses on the compound's chemical characterization, known biological activities, and the experimental methodologies used to elucidate them.

Chemical Characterization

Glycyphyllin is chemically identified as 1-[2,4-dihydroxy-6-[(2S,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxyphenyl]-3-(4-hydroxyphenyl)propan-1-one.^[1] It is classified as an alpha-L-rhamnoside and is structurally related to phloretin.^[1]

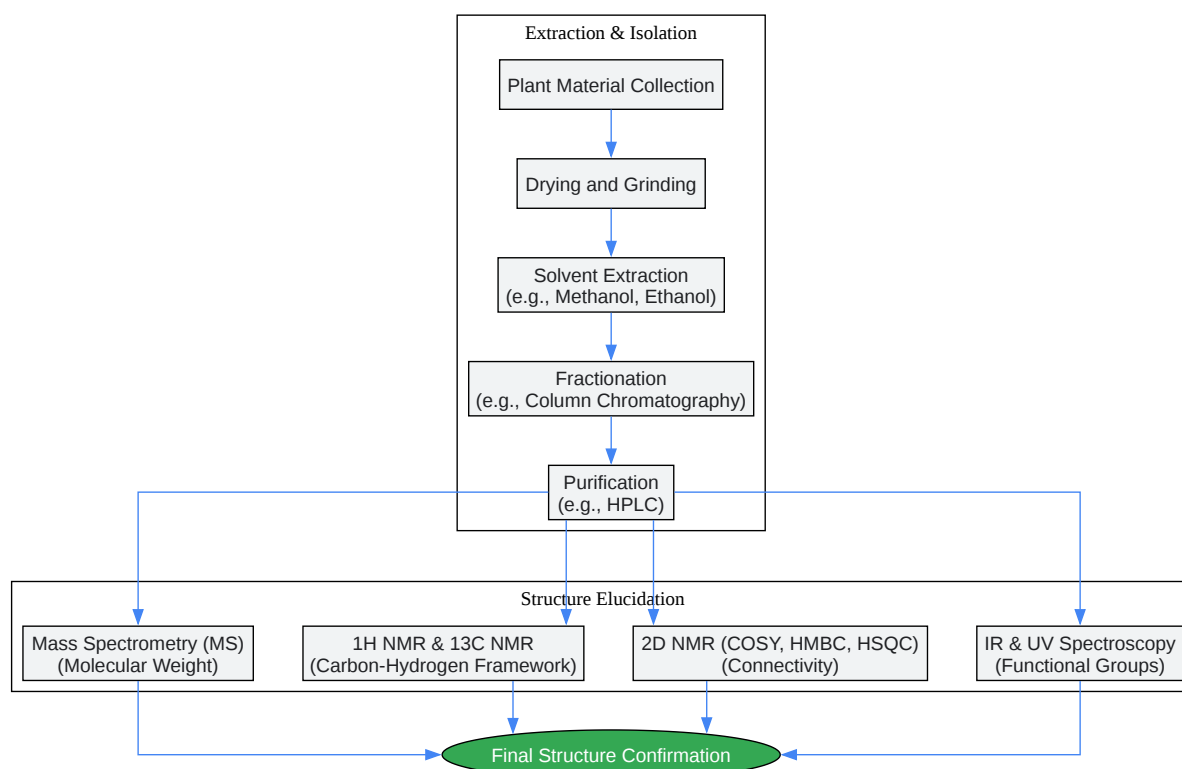
Table 1: Physicochemical Properties of **Glycyphyllin**

Property	Value	Source
Molecular Formula	C21H24O9	PubChem[1][2]
Molecular Weight	420.4 g/mol	PubChem[1]
Monoisotopic Mass	420.14203234 Da	PubChem[1]
CAS Number	19253-17-9	PubChem[1]
ChEBI ID	CHEBI:27400	PubChem[1]
KEGG ID	C09754	PubChem[1]
LIPID MAPS ID	LMPK12120516	PubChem[1]

Experimental Protocols for Characterization

The structural elucidation of natural compounds like **Glycyphyllin** typically involves a combination of spectroscopic and spectrometric techniques.[3] While the specific historical data for **Glycyphyllin**'s initial characterization is not readily available, the following represents a standard workflow for such a process.

Diagram 1: General Workflow for Natural Product Characterization



[Click to download full resolution via product page](#)

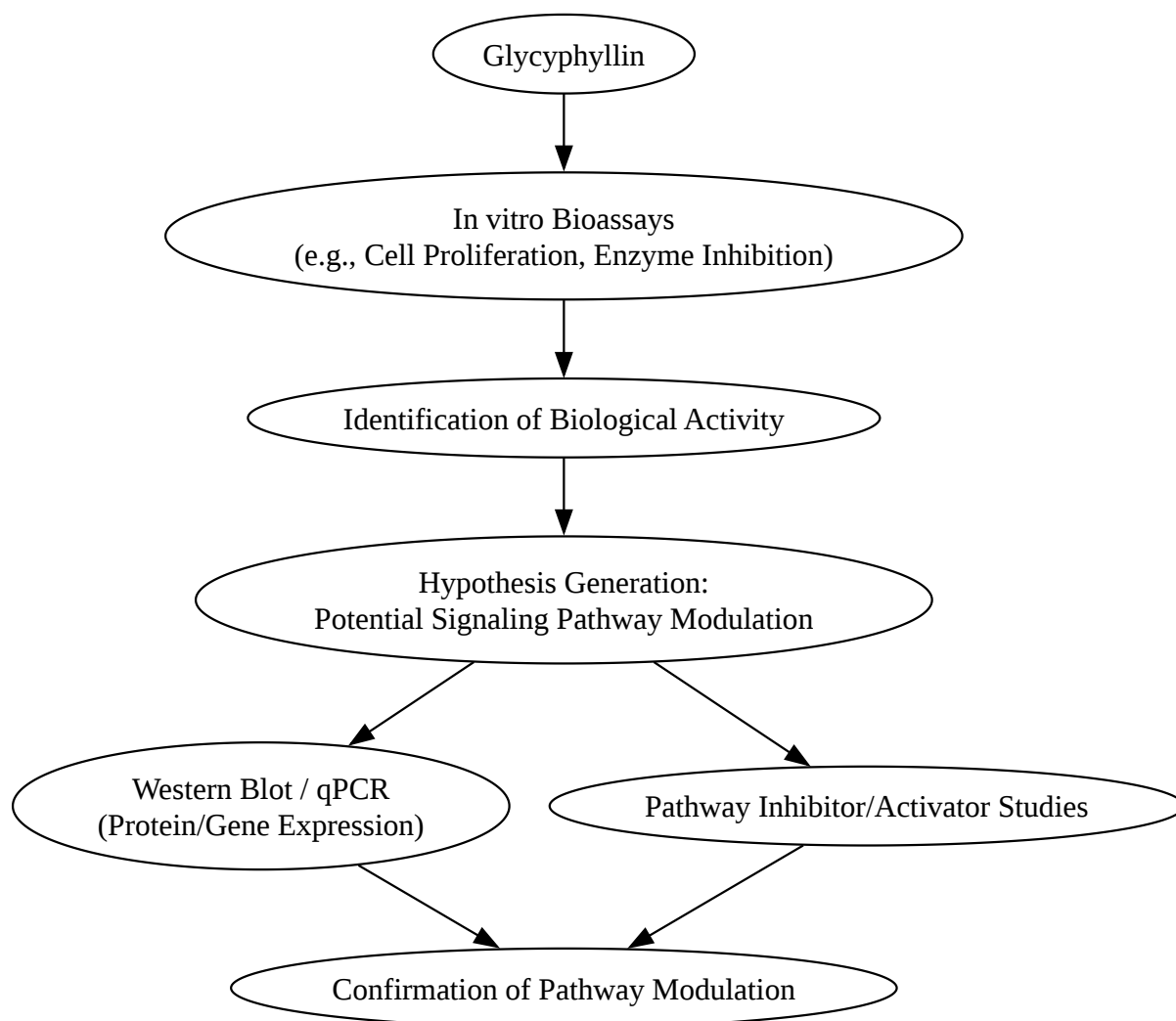
Caption: A typical experimental workflow for the isolation and structural identification of a natural compound.

Methodology Details:

- **Extraction and Isolation:** The process begins with the collection, drying, and grinding of the plant material. This is followed by extraction using appropriate solvents to obtain a crude extract. Fractionation techniques like column chromatography are then employed to separate the components of the extract based on their polarity. Finally, High-Performance Liquid Chromatography (HPLC) is used for the final purification of the compound.
- **Structure Elucidation:** The purified compound is then subjected to a battery of analytical techniques:
 - **Mass Spectrometry (MS):** To determine the molecular weight and elemental composition.
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1D NMR (^1H and ^{13}C) provides information about the number and types of protons and carbons, while 2D NMR experiments (like COSY, HSQC, and HMBC) are used to establish the connectivity between atoms and elucidate the complete chemical structure.^[3]
 - **Infrared (IR) and Ultraviolet-Visible (UV-Vis) Spectroscopy:** These techniques are used to identify the presence of specific functional groups within the molecule.

Biological Activities and Signaling Pathways

Research into natural compounds often reveals a variety of biological activities. While specific early studies on **Glycyphyllin**'s bioactivity are not detailed in the initial search results, the general approach to discovering such activities and associated signaling pathways is well-established. Natural compounds are known to modulate various signaling pathways involved in diseases like cancer.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Glycyphyllin | C₂₁H₂₄O₉ | CID 442412 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - Glycyphyllin (C₂₁H₂₄O₉) [pubchemlite.lcsb.uni.lu]
- 3. Structure elucidation: Significance and symbolism [wisdomlib.org]
- To cite this document: BenchChem. [Glycyphyllin: A Technical Guide to its Physicochemical Properties and Biological Activities]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1202128#historical-research-on-glycyphyllin-discovery]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com